

Troubleshooting common error messages on the DXR3 Raman

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Compound of Interest

Compound Name: **DXR-IN-3**
Cat. No.: **B15580434**

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DXR3 Raman Spectrometer Technical Support Center

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals resolve common error messages and issues encountered with the DXR3 Raman spectrometer.

Frequently Asked Questions (FAQs) & Troubleshooting Guides

Error Message: "Performance Verification fails."

Question: What should I do if the Performance Verification (PV) test fails?

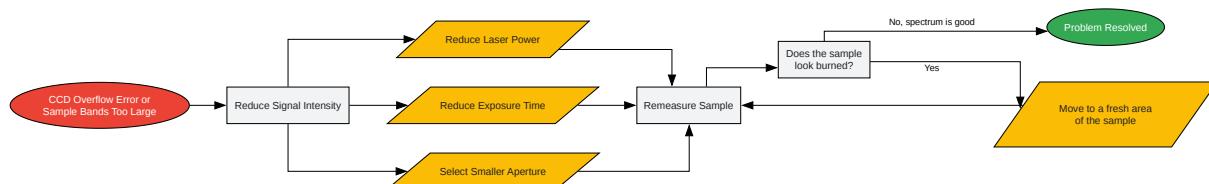
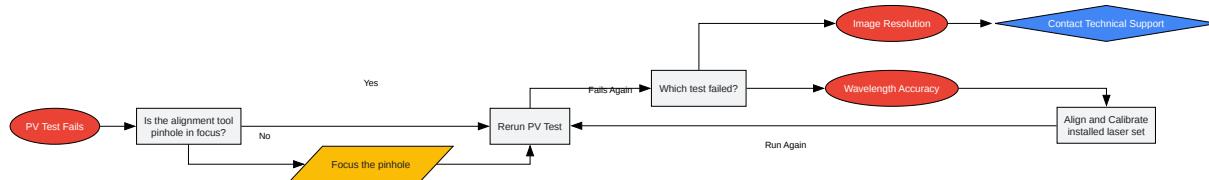
Answer: A failed Performance Verification test indicates that the instrument is not meeting its specified performance standards. This can be due to several factors related to wavelength accuracy or image resolution.

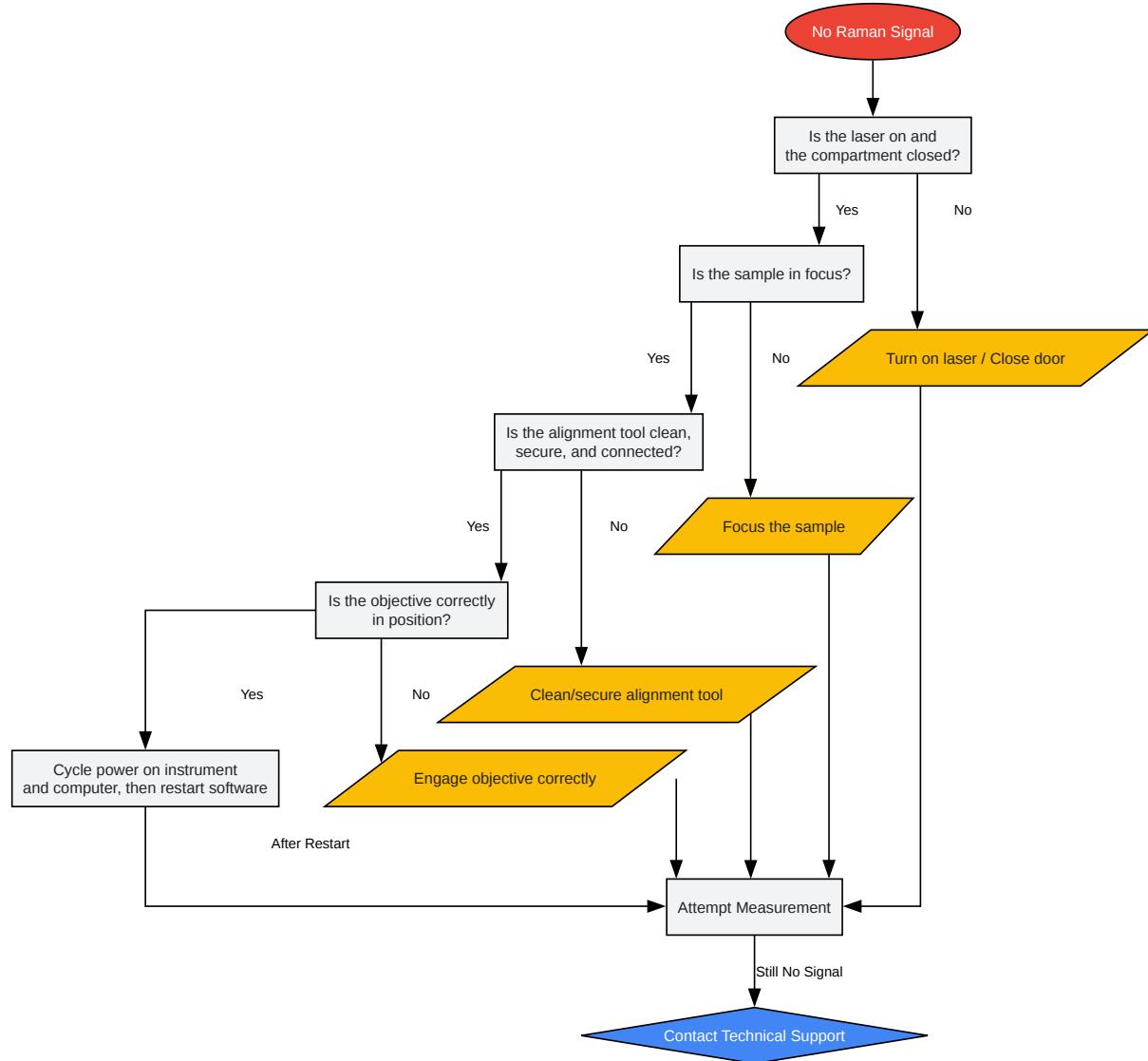
Troubleshooting Steps:

- Focus: The most common cause of PV failure is incorrect focus. Carefully re-run the PV test, ensuring the alignment/calibration tool pinhole is correctly in focus.[\[1\]](#)

- **Wavelength Accuracy:** If a wavelength accuracy test fails, it suggests a need for realignment and recalibration.
 - Perform an alignment and calibration of the installed laser set.[1]
 - After successful alignment and calibration, rerun the PV test.
 - If the wavelength accuracy test fails again, it may indicate a more significant issue. Please contact technical support.[1]
- **Image Resolution:** If the image resolution test fails, and you have already ensured correct focus, please contact technical support for further assistance.[1]

Troubleshooting Workflow: Performance Verification Failure



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References

- 1. management.apcresearch.org [management.apcresearch.org]
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